The Role of Samarium-146 in Cosmochemistry: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Samarium-146*
CAS No.:	*14913-64-5*
Cat. No.:	*B576627*

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Executive Summary

Samarium-146 (^{146}Sm) is an extinct p-process radionuclide that serves as a crucial chronometer for elucidating the earliest events in our solar system's history. Its decay to Neodymium-142 (^{142}Nd) provides high-resolution insights into the timing of planetary accretion, differentiation, and the formation of crusts and mantles within the first few hundred million years of the solar system. This technical guide provides a comprehensive overview of the ^{146}Sm-^{142}Nd chronometer, including its nucleosynthetic origin, decay characteristics, and its application in dating extraterrestrial materials. Detailed experimental protocols for the high-precision isotopic analysis of Samarium and Neodymium are presented, alongside a compilation of key quantitative data from seminal studies. Furthermore, this guide utilizes graphical representations to illustrate the fundamental concepts, experimental workflows, and the chronological relationships unraveled by this powerful isotopic tool.

Introduction to the **Samarium-146** Chronometer

Samarium-146 is a now-extinct radionuclide, meaning it was present in the early solar system but has since decayed to undetectable levels.[1] It is synthesized in stellar environments through the p-process (proton capture process), likely in supernovae.[2][3] The significance of ^{146}Sm in cosmochemistry lies in its relatively short half-life, which has been a subject of debate but is now converging on a value of approximately 103 million years (Ma).[1][4] This half-life is ideal for dating events that occurred in the early solar system, such as the formation and differentiation of planetary bodies.[4]

The ^{146}Sm-^{142}Nd isotopic system is a powerful tool for dating early planetary processes. ^{146}Sm decays to ^{142}Nd via alpha decay. Therefore, the presence of an excess of ^{142}Nd (a ^{142}Nd anomaly) in a sample, relative to a chondritic standard, is indicative of the in-situ decay of ^{146}Sm.[4] By measuring the ^{142}Nd/^{144}Nd ratio and the Sm/Nd ratio of a sample, scientists can calculate the initial abundance of ^{146}Sm at the time of the sample's formation and, consequently, its age.

Quantitative Data on the ^{146}Sm-^{142}Nd System

The application of the ^{146}Sm-^{142}Nd chronometer has yielded critical age constraints for the formation and evolution of various bodies in the solar system. The initial abundance of ^{146}Sm in the solar system, expressed as the ^{146}Sm/^{144}Sm ratio at the time of the formation of the first solids (Calcium-Aluminum-rich Inclusions, CAIs), is a fundamental parameter for this chronometer. Recent analyses of the meteorite Erg Chech 002 have provided a robust anchor for this initial ratio.[1]

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Sample/Body	Sample Type	Crystallization Age (relative to CAIs, Ma)	Initial $^{146}Sm/^{144}Sm$ Ratio	^{146}Sm-^{142}Nd Model Age (Ma)	Reference
Solar System Anchor					
Erg Chech 002	Andesitic Achondrite	1.80 ± 0.01	0.00830 ± 0.00032	N/A	[1]
Mars					
Martian Meteorites (Shergottites)	Basaltic Achondrites	N/A	N/A	4502 ± 5	[5][6]
Moon					
Lunar Magma Ocean	Mare Basalt Sources & Anorthosites	N/A	N/A	4336 +31/-32	[7]
Asteroids (Meteorite Parent Bodies)					
Eucrites (e.g., Binda, Moore County)	Basaltic Achondrites	~2-4	~0.0073 - 0.0085	N/A	[8]
Angrites (e.g., LEW 86010)	Angrite	~3-5	~0.0084 ± 0.0003	N/A	[9]

Note: The initial $^{146}Sm/^{144}Sm$ ratios and model ages are calculated using a ^{146}Sm half-life of 103 Ma. The crystallization age of Erg Chech 002 is determined by ^{26}Al-^{26}Mg chronometry, providing a crucial anchor for the ^{146}Sm-^{142}Nd system.

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Experimental Protocols

The precise and accurate determination of Sm and Nd isotopic compositions is paramount for the reliable application of the ^{146}Sm-^{142}Nd chronometer. The analytical procedure involves several key stages: sample digestion, chemical separation of Sm and Nd, and isotopic measurement by mass spectrometry.

Sample Preparation and Digestion

- Sample Crushing and Homogenization: Meteorite or rock samples are first cleaned to remove any terrestrial contamination and then crushed into a fine powder in a clean environment to ensure homogeneity.

- Acid Digestion: A precisely weighed aliquot of the powdered sample is digested using a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids, often in a sealed Teflon vessel at high temperature and pressure to ensure complete dissolution of all mineral phases.

Chemical Separation of Samarium and Neodymium

The separation of Sm and Nd from the bulk sample matrix and from each other is a critical step to avoid isobaric interferences during mass spectrometric analysis. This is typically achieved through a multi-step ion-exchange chromatography process.

- Group Separation of Rare Earth Elements (REEs): The digested sample solution is passed through a cation exchange resin column. The bulk of the major elements are washed away, while the REEs are retained on the resin and subsequently eluted with a stronger acid.

- Separation of Samarium and Neodymium: The collected REE fraction is then passed through a second chromatography column containing a specialized resin (e.g., Ln-spec or α-HIBA) that allows for the fine separation of individual REEs. By carefully selecting the eluting acid and its concentration, Sm and Nd can be collected in separate fractions.

Isotopic Analysis by Mass Spectrometry

The isotopic compositions of the purified Sm and Nd fractions are measured using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

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- Thermal Ionization Mass Spectrometry (TIMS):
  - Filament Loading: The purified Nd or Sm solution is loaded onto a metal filament (typically Rhenium).
  - Ionization: The filament is heated to a high temperature, causing the sample to ionize.
  - Mass Analysis: The ions are accelerated into a magnetic field, which separates them based on their mass-to-charge ratio.
  - Detection: The separated ion beams are collected in Faraday cups, and their intensities are measured to determine the isotopic ratios.
  - Data Correction: The measured ratios are corrected for instrumental mass fractionation by normalizing to a stable isotope ratio (e.g., $^{146}Nd/^{144}Nd = 0.7219$).[10]
- Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS):
  - Sample Introduction: The sample solution is introduced into an argon plasma, which efficiently ionizes the atoms.
  - Mass Analysis and Detection: The ions are then introduced into a mass spectrometer, similar to TIMS, for separation and detection.
  - Data Correction: Data correction for mass bias is also performed, and corrections for isobaric interferences from other elements (e.g., ^{142}Ce on ^{142}Nd and ^{144}Sm on ^{144}Nd) must be carefully applied.[11]

Visualizations

Signaling Pathways and Chronological Relationships

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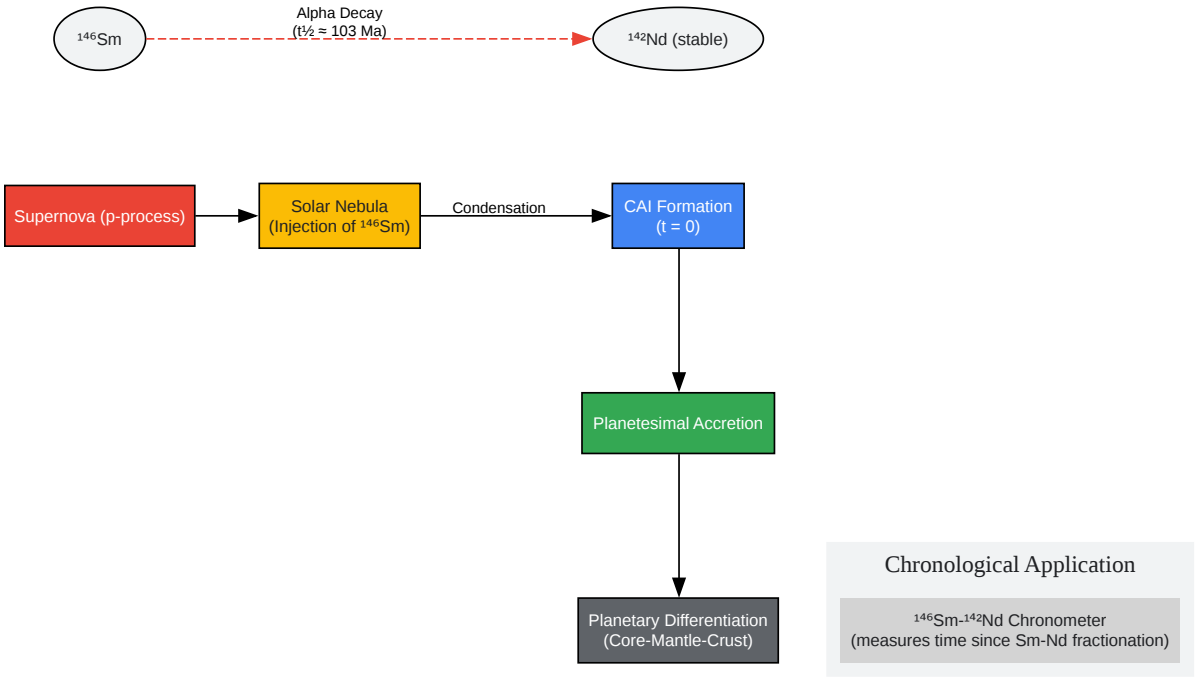

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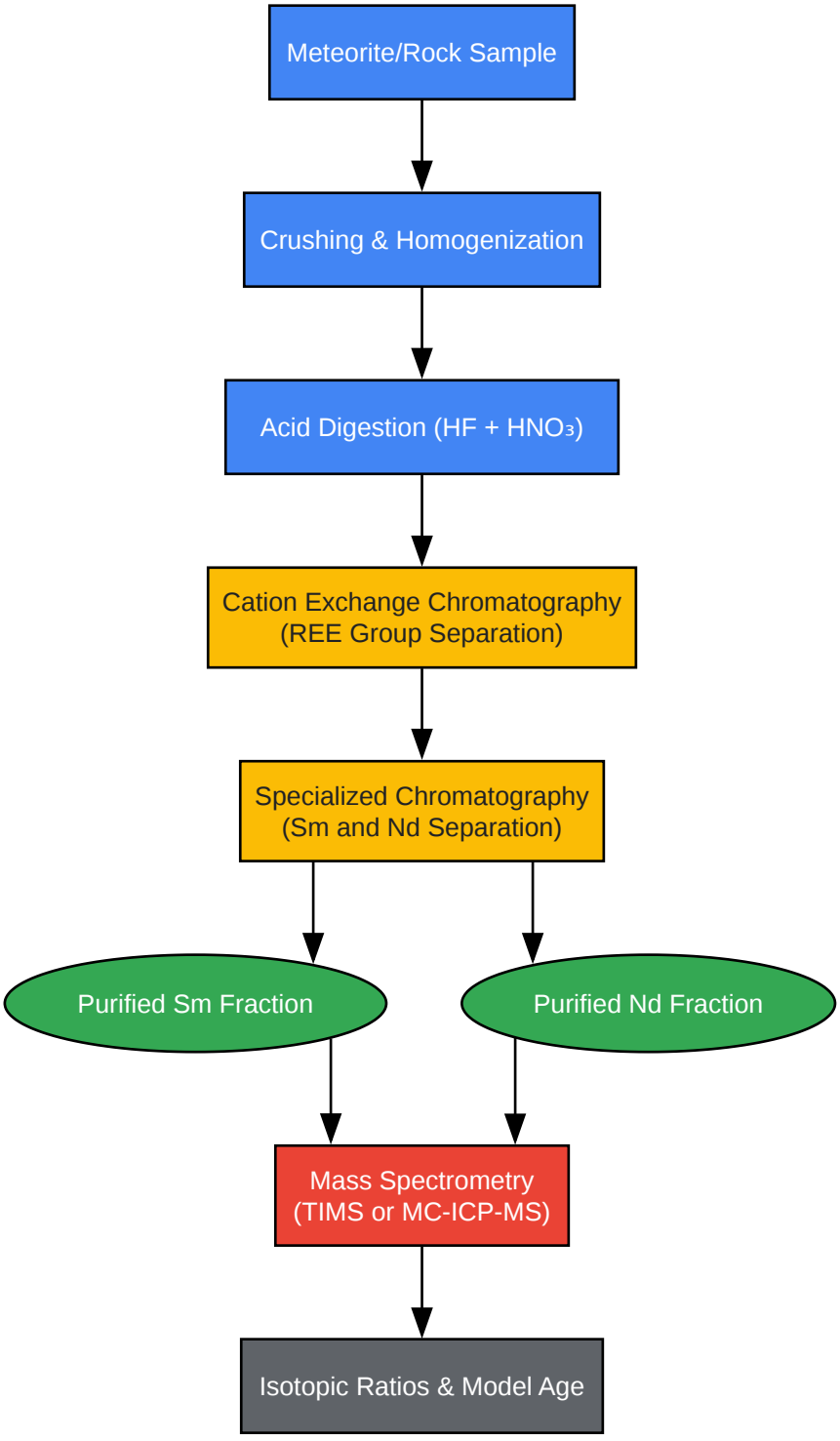
Caption: Chronological relationship of ^{146}Sm from its stellar origin to its use as a planetary chronometer.

Experimental Workflow



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Caption: Generalized experimental workflow for Sm-Nd isotopic analysis of geological samples.

Logical Relationships in ^{146}Sm-^{142}Nd Dating

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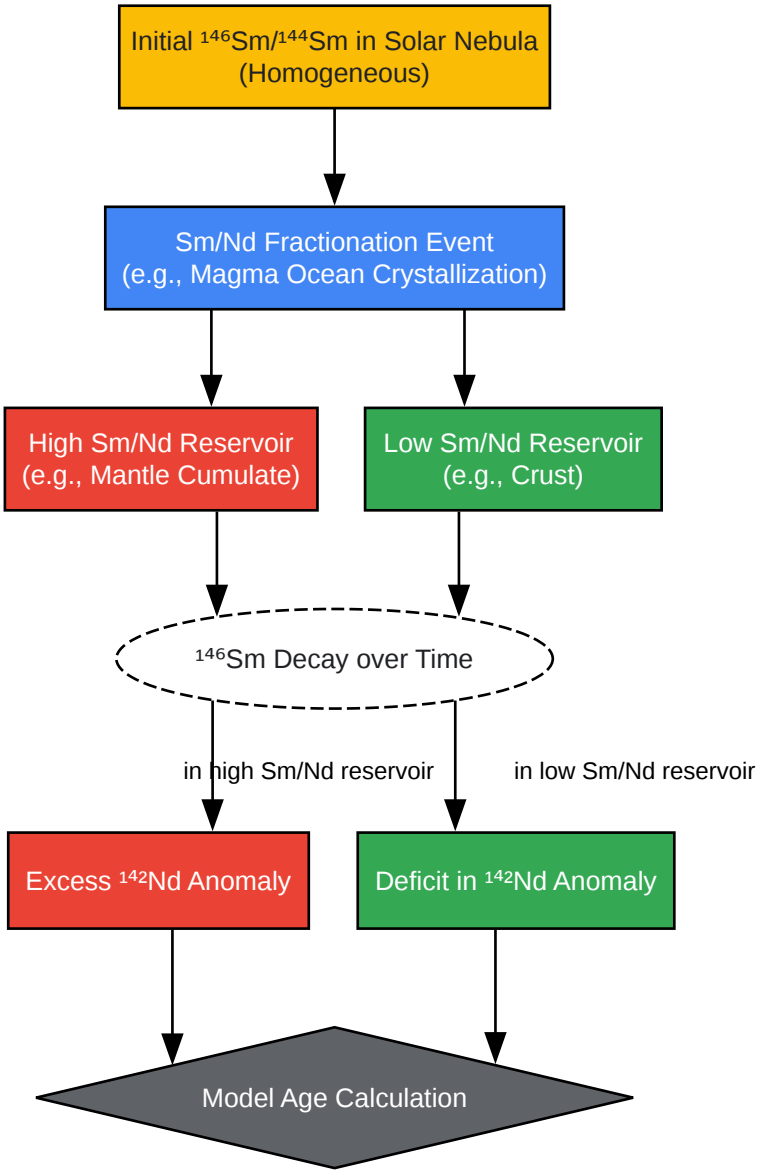

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Caption: Logical framework for interpreting ^{142}Nd anomalies in the context of early planetary differentiation.

Conclusion and Future Directions

The ^{146}Sm-^{142}Nd chronometer has been instrumental in refining our understanding of the timescales of early solar system evolution. The ongoing refinement of the ^{146}Sm half-life and the initial solar system $^{146}Sm/^{144}Sm$ ratio, coupled with advancements in high-precision mass spectrometry, continue to enhance the resolution of this powerful tool. Future research will likely focus on applying this chronometer to a wider range of extraterrestrial materials, including

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samples returned from asteroids and other planetary bodies. This will further constrain the timing of planet formation and differentiation, providing a clearer picture of the dynamic processes that shaped our solar system. The continued integration of the ^{146}Sm-^{142}Nd systematics with other short-lived radionuclide chronometers, such as ^{26}Al-^{26}Mg and ^{182}Hf-^{182}W, will provide a more holistic and robust chronological framework for the birth and infancy of our planetary system.

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